

1-(Cbz-amino)cyclohexanecarboxylic acid safety and handling

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Compound of Interest

Compound Name: 1-(Cbz-amino)cyclohexanecarboxylic acid

Cat. No.: B173627

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An In-depth Technical Guide to the Safety and Handling of **1-(Cbz-amino)cyclohexanecarboxylic Acid** and Structurally Related Compounds

This guide provides a comprehensive overview of the safety and handling procedures for **1-(Cbz-amino)cyclohexanecarboxylic acid**. The information presented is synthesized from safety data sheets (SDS) of structurally similar compounds, including 1-aminocyclohexanecarboxylic acid and cyclohexanecarboxylic acid, to provide a robust framework for safe laboratory practices. Researchers, scientists, and drug development professionals should use this guide as a reference for handling this and related chemical entities.

Chemical and Physical Properties

While specific experimental data for **1-(Cbz-amino)cyclohexanecarboxylic acid** is not readily available, the properties of analogous compounds provide valuable insights. The data presented below is for 1-aminocyclohexanecarboxylic acid and cyclohexanecarboxylic acid and should be considered as a proxy.

Property	1-Aminocyclohexanecarboxylic acid	Cyclohexanecarboxylic acid
Molecular Formula	C7H13NO2[1]	C7H12O2
Molecular Weight	143.18 g/mol [1]	Not Specified
Appearance	White to off-white crystalline solid[2]	Solid
Melting Point	>300 °C[3][4]	29 - 31 °C
Boiling Point	Not Specified	232 - 233 °C
Solubility	Moderately soluble in polar solvents like water and ethanol[2]	Not Specified
Density	Not Specified	1.033 g/cm3 at 25 °C

Hazard Identification and GHS Classification

The toxicological properties of **1-(Cbz-amino)cyclohexanecarboxylic acid** have not been fully investigated.[5] However, based on data from analogous compounds, it should be handled with caution as it may be an irritant and harmful upon ingestion or inhalation.[5] The material is irritating to mucous membranes and the upper respiratory tract.[5]

The following GHS classifications are for structurally related compounds and should be used for guidance.

GHS Classification	Hazard Statement	Precautionary Statements
Skin Irritation (Category 2)[1][6]	H315: Causes skin irritation[1][6]	P264, P280, P302+P352, P332+P317, P362+P364[1][6]
Serious Eye Damage/Irritation (Category 1/2A)[1][6]	H318/H319: Causes serious eye damage/irritation[1][6]	P280, P305+P351+P338, P317[1][6]
Specific target organ toxicity — single exposure (Category 3), Respiratory system[7]	H335: May cause respiratory irritation[7]	P261, P271, P304+P340, P312, P403+P233, P405, P501[8]

Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory protocols is crucial when handling **1-(Cbz-amino)cyclohexanecarboxylic acid** and its analogues.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust or vapor.[5]
- Do not get in eyes, on skin, or on clothing.[5]
- Wash hands thoroughly after handling.[9]
- Minimize dust generation and accumulation.[9]

Storage:

- Keep container tightly closed.[5][9]
- Store in a cool, dry, and well-ventilated place.[5][9]
- Store away from incompatible substances.[9]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn to minimize exposure.

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure.[9]
Respiratory Protection	If engineering controls do not maintain airborne concentrations to a level which is adequate to protect worker health, a NIOSH/MSHA approved respirator may be required.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [10]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[10]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[10]
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do NOT induce vomiting.[11]

Fire-Fighting Measures

In the event of a fire involving this compound:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9][10]
- Specific Hazards: Emits toxic fumes under fire conditions.[5] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[9]
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[9][10]

Accidental Release Measures

For spills, follow these steps:

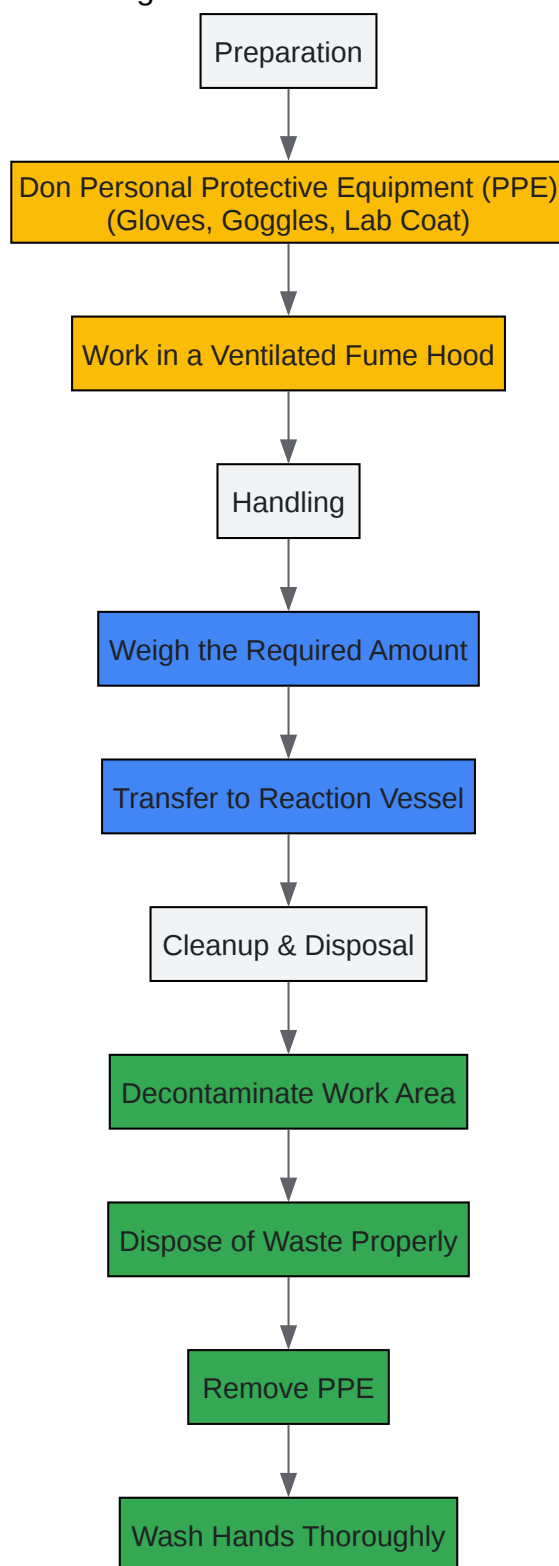
- Evacuate Personnel: Evacuate personnel to safe areas.[11]

- Ensure Ventilation: Ensure adequate ventilation.[\[11\]](#)
- Personal Protection: Use personal protective equipment. Avoid breathing vapors, mist, dust or gas.[\[11\]](#)
- Containment: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[\[7\]](#)
- Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.
[\[12\]](#) After material pickup is complete, ventilate the area and wash the spill site.[\[5\]](#)

Visual Workflow for Safe Handling of Chemical Powders

The following diagram illustrates a general workflow for the safe handling of a chemical powder like **1-(Cbz-amino)cyclohexanecarboxylic acid** in a laboratory setting.

Safe Handling Workflow for Chemical Powders



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Caption: General workflow for safely handling chemical powders in a laboratory.

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